

Structural Analysis & Isomeric Profiling of 2-(Azepan-1-yl)propan-1-ol

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Compound of Interest

Compound Name: 2-(Azepan-1-yl)propan-1-ol

Cat. No.: B11919324

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Executive Summary

The structural validation of **2-(azepan-1-yl)propan-1-ol** (CAS 7500-36-9) presents a distinct challenge in pharmaceutical development due to its dual nature as a

-amino alcohol and a potentially labile stereochemical entity. Unlike its more common regioisomer, 1-(azepan-1-yl)propan-2-ol, the 2-substituted isomer contains a chiral center at the -position relative to the hydroxyl group, creating a steric environment that complicates standard enzymatic resolution and chiral chromatography.

This guide details a self-validating analytical framework for distinguishing the target 2-isomer from its regioisomeric byproducts and assigning absolute configuration to its enantiomers. We integrate high-resolution NMR spectroscopy, chiral stationary phase (CSP) screening, and derivatization protocols to establish a robust quality control workflow.

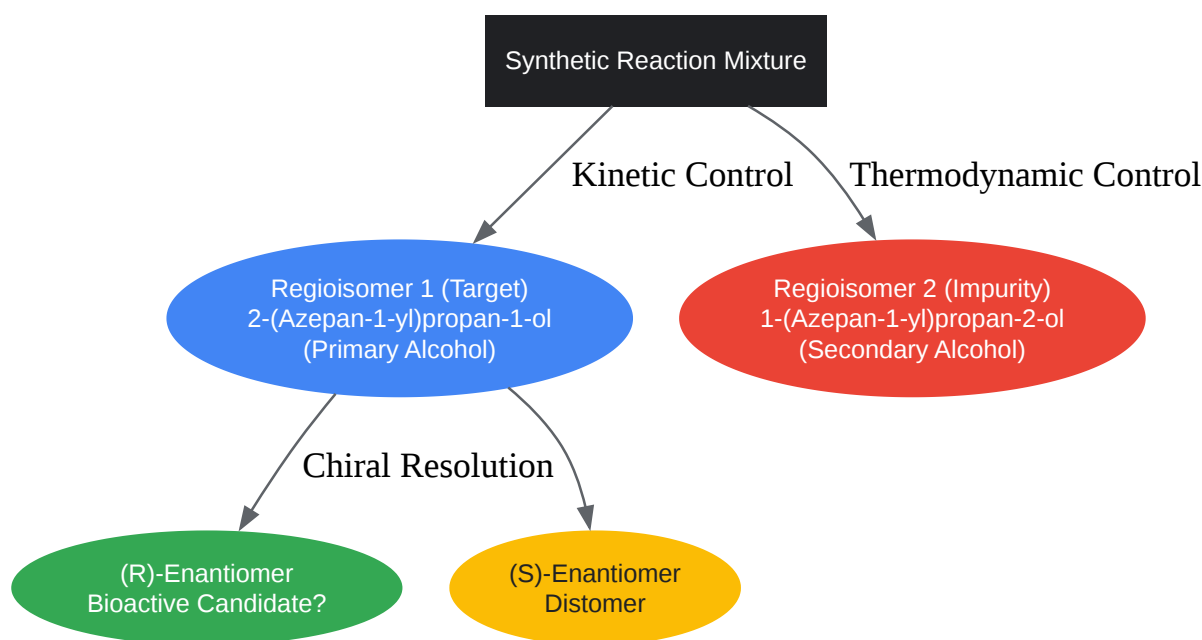
The Isomer Landscape: Structural & Stereochemical Risks

Before analytical method development, one must map the "Isomer Space." In the synthesis of **2-(azepan-1-yl)propan-1-ol**, two primary classes of isomers threaten the integrity of the active

pharmaceutical ingredient (API):

- **Regioisomers:** The thermodynamic product of azepane alkylation with propylene oxide is typically 1-(azepan-1-yl)propan-2-ol. The target **2-(azepan-1-yl)propan-1-ol** is often the kinetic product or requires specific synthetic routes (e.g., reduction of 2-(azepan-1-yl)propanoate).
- **Stereoisomers:** The C2 carbon is chiral. The enantiomers (R) and (S) exhibit distinct pharmacological profiles and must be resolved.

Visualizing the Isomer Logic



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Figure 1: Isomeric divergence in the synthesis of azepane-propanol derivatives. The primary analytical challenge is the quantitative differentiation of the blue (target) and red (impurity) pathways.

Regio-Selectivity: Distinguishing the 1-ol from the 2-ol

The most critical initial step is confirming the position of the hydroxyl group. Mass spectrometry (MS) alone is often insufficient due to identical molecular weights (MW 157.25). We rely on ¹H-NMR and ¹³C-NMR for definitive proof.

Diagnostic NMR Signals

Feature	Target: 2-(Azepan-1-yl)propan-1-ol	Impurity: 1-(Azepan-1-yl)propan-2-ol
Alcohol Type	Primary ()	Secondary ()
^1H NMR (to OH)	Doublet of Doublets (dd) or Multiplet ppm (Integrating to 2H)	Multiplet ppm (Integrating to 1H)
^{13}C NMR (to OH)	ppm ()	ppm ()
DEPT-135	Signal points DOWN ()	Signal points UP ()

Expert Insight: The DEPT-135 experiment is the "self-validating" step here. If the carbon signal attached to the oxygen points up, your synthesis failed to produce the target primary alcohol.

Stereochemical Analysis: Chiral Resolution Strategy

Once regio-purity is established (>98%), the focus shifts to enantiomeric excess (ee).

-amino alcohols are notoriously difficult to resolve on standard C18 columns due to peak tailing caused by the basic azepane nitrogen interacting with residual silanols.

Method A: Chiral HPLC Screening (Direct Analysis)

We utilize Polysaccharide-based Chiral Stationary Phases (CSPs) under Normal Phase conditions. The basicity of the azepane ring requires a basic additive to improve peak shape.

Optimized Protocol:

- Column: Chiralpak AD-H or Chiralcel OD-H (mm, 5

m).

- Mobile Phase: Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (Azepane has weak UV absorbance; low wavelength is mandatory).
- Temperature:

.

Why this works: The carbamate moieties on the AD-H/OD-H resins form hydrogen bonds with the hydroxyl and amine groups of the analyte. The 0.1% Diethylamine (DEA) blocks non-specific binding sites on the silica support, ensuring sharp peaks.

Method B: Absolute Configuration via Mosher's Ester

To assign absolute configuration (R vs S) without a reference standard, we employ the Modified Mosher's Method. While typically used for secondary alcohols, it is applicable to

-chiral primary alcohols using high-field NMR (600 MHz+), as demonstrated by Riguera et al. [1].

Protocol:

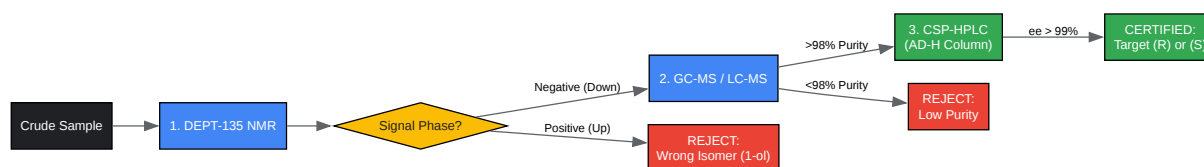
- Derivatization: React separate aliquots of the alcohol with (R)- and (S)-
-methoxy-
-(trifluoromethyl)phenylacetyl chloride (MTPA-Cl).
- NMR Analysis: Acquire ^1H NMR spectra of both (R)- and (S)-MTPA esters.
- Calculation: Calculate
for protons near the chiral center.
- Model Application: For a primary alcohol with a

-chiral center, the shielding/deshielding effects follow a specific quadrant rule.

Self-Validating Check: Ensure the esterification is complete by monitoring the shift of the protons (typically shift downfield by ~0.5 ppm upon esterification). If the shift is absent, the reaction failed.

Experimental Workflow & Decision Logic

The following diagram illustrates the critical path for validating a batch of **2-(azepan-1-yl)propan-1-ol**.



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Figure 2: Analytical decision matrix. The DEPT-135 step is the "Go/No-Go" gate for structural integrity.

Detailed Experimental Protocols

Protocol 1: Synthesis of Mosher Esters for Configuration Assignment

Applicability: Determination of Absolute Stereochemistry (R/S).

- Reagents: 10 mg of **2-(azepan-1-yl)propan-1-ol**, 15 mg of (R)-(-)-MTPA-Cl (or (S)-(+)-MTPA-Cl), 20

L Pyridine, 0.5 mL dry

- Procedure:

- Mix alcohol and pyridine in an NMR tube.
- Add MTPA-Cl and shake vigorously for 10 minutes (exothermic).
- Allow to stand for 1 hour at room temperature.
- Validation: Check TLC (Hexane/EtOAc 1:1) for disappearance of starting alcohol () and appearance of ester ().
- Analysis: Dilute with

and acquire ^1H NMR. Focus on the splitting of the methyl doublet at C3 and the diastereotopic protons of the

group.

Protocol 2: Chiral HPLC System Suitability

Applicability: Routine QC of Enantiomeric Excess.

- System Suitability Test (SST):
 - Resolution (): Must be

between enantiomers.
 - Tailing Factor (): Must be

(Critical for amino alcohols).
 - Note: If

, increase DEA concentration to 0.15% or switch to a bonded phase column (e.g., Chiralpak IA) which is more robust to basic additives.

References

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Sources

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- To cite this document: BenchChem. [Structural Analysis & Isomeric Profiling of 2-(Azepan-1-yl)propan-1-ol]. BenchChem, [2026]. [Online PDF]. Available at:
[<https://www.benchchem.com/product/b11919324/docs#structural-analysis-isomeric-profiling-of-2-azepan-1-yl-propan-1-ol>]

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